

A Technical Guide to the Phase Stability of High-Entropy Brass Alloys

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Compound of Interest

Compound Name: Brass

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Audience: Researchers, scientists, and materials development professionals.

Abstract

High-entropy alloys (HEAs) represent a paradigm shift in metallurgy, moving from a single principal element to multi-element systems in near-equiatomic ratios. High-entropy **brasses**, a subset of HEAs based on the conventional Cu-Zn system, offer a promising avenue to overcome the traditional trade-offs between strength and ductility. By introducing multiple elements such as manganese, nickel, and aluminum, these alloys can achieve superior mechanical properties rooted in their unique phase structures. This technical guide provides an in-depth analysis of the phase stability of high-entropy **brass** alloys, summarizing key quantitative data, detailing experimental protocols for their synthesis and characterization, and visualizing the fundamental relationships that govern their behavior. The stability of Face-Centered Cubic (FCC) and Body-Centered Cubic (BCC) solid-solution phases is explored as a function of composition, highlighting the thermodynamic principles that enable the formation of these complex yet simple structures.

Introduction to High-Entropy Brass Alloys

Traditional **brass** alloys, primarily composed of copper and zinc, are widely utilized for their corrosion resistance and formability. However, their applications in high-performance structural roles are often limited by inferior strength and fatigue properties. High-entropy alloy (HEA) design principles offer a novel approach to enhance these properties by creating complex, multi-element compositions.

The core concept of HEAs is that high configurational entropy, resulting from mixing five or more elements in near-equiatomic ratios, can overcome the enthalpy of formation for brittle intermetallic compounds, instead favoring the formation of simple solid-solution phases like FCC, BCC, or a duplex of both.^{[1][2][3]}

High-entropy (HE) **brasses** extend this concept to the Cu-Zn system. A common approach involves starting with a base alloy, such as an equiatomic CuMnNi ternary alloy, and systematically adding zinc, aluminum, or tin.^{[4][5]} The resulting phase evolution often mirrors that of conventional **brasses**, where increasing concentrations of elements like Zn and Al promote a transition from a ductile, single-phase FCC (α -**brass**) structure to a stronger, duplex FCC+BCC ($\alpha+\beta$) microstructure.^{[4][5]} The significant solid-solution strengthening, caused by severe lattice distortion from the varied atomic radii of the constituent elements, leads to hardness and strength levels considerably higher than conventional **brasses** and bronzes.^{[4][6]}

Quantitative Data on High-Entropy Brass Systems

The phase composition and resulting mechanical properties are intrinsically linked to the alloy's elemental makeup. The following tables summarize quantitative data from key studies on high-entropy **brass** and related alloys.

Table 1: Phase Composition and Mechanical Properties of (CuMnNi)-Based Alloys

Alloy Composition (at.%)	Condition	Observed Phases	Lattice Parameter (Å)	Vickers Hardness (HV)	Compressive Yield Strength (MPa)	Ref.
(CuMnNi) ₉₅ Zn ₅	As-cast	FCC (A1)	a = 3.655	151	240	[4]
Heat-treated	FCC (A1)	a = 3.657	158	245	[4]	
(CuMnNi) ₈₅ Zn ₁₅	As-cast	FCC (A1)	a = 3.671	179	305	[4]
Heat-treated	FCC (A1)	a = 3.673	185	315	[4]	
(CuMnNi) ₇₀ Zn ₃₀	As-cast	FCC (A1) + BCC (B2)	a (A1) = 3.688, a (B2) = 2.915	246	505	[4]
Heat-treated	FCC (A1) + BCC (B2)	a (A1) = 3.689, a (B2) = 2.917	255	520	[4]	
(CuMnNi) ₉₀ Al ₁₀	As-cast	FCC (A1)	a = 3.670	185	320	[4]
Heat-treated	FCC (A1) + Ordered FCC (L1 ₂)	a (A1) = 3.672	205	365	[4]	
(CuMnNi) ₈₀ Al ₂₀	As-cast	FCC (A1) + Heusler (L2 ₁)	a (A1) = 3.701	301	630	[4]
Heat-treated	Ordered BCC (B2) + Heusler (L2 ₁)	-	320	680	[4]	

Table 2: Properties of a Cu-Zn-Al-Sn Medium Entropy Brass

Alloy Composition (at.%)	Condition	Observed Phases	Vickers Hardness (HV _{0.2})	Ref.
Cu ₅₀ Zn ₂₅ Al ₂₀ Sn ₅	As-cast	Cu-rich matrix, Zn-rich secondary phase, elemental Sn	378	[7]
Heat-treated	Multiphase (BCC decomposes to intermetallics)	499	[7]	

Experimental Protocols

The synthesis and characterization of high-entropy **brass** alloys require precise control over processing parameters to manage constituents with high vapor pressures (e.g., Zinc) and to accurately identify the resulting phases.

Alloy Synthesis: Arc Melting

Arc melting is a common laboratory technique for fabricating high-entropy alloys.

Objective: To produce a chemically homogeneous ingot of a high-entropy **brass** alloy.

Materials & Equipment:

- High-purity elemental metals (≥99.95 wt.%)
- Tungsten electrode arc melter with a water-cooled copper hearth
- High-purity Argon gas (99.999 vol.%)
- Titanium getter

- Vacuum pump system

Procedure:

- **Preparation:** Calculate the required weight of each constituent element to achieve the target atomic percentage. Clean the surfaces of the metals via mechanical polishing or chemical etching to remove any oxide layers.
- **Chamber Purging:** Place the raw materials onto the copper hearth within the arc melter's chamber. Seal the chamber and evacuate it to a pressure of approximately 10^{-3} Pa.
- **Argon Backfilling:** Backfill the chamber with high-purity argon gas to a slight positive pressure to prevent atmospheric contamination.
- **Gettering:** Melt a titanium getter material located on the hearth before melting the main sample. The molten titanium will react with and remove residual oxygen and nitrogen in the chamber.
- **Melting:** Strike an electric arc between the tungsten electrode and the alloy constituents. Melt the materials into a single button. To ensure chemical homogeneity, extinguish the arc, allow the ingot to solidify, flip it over, and re-melt it. This process should be repeated at least five times.
- **Casting (Optional):** For specific sample shapes, the molten alloy can be cast into a water-cooled copper mold.
- **Cooling:** Allow the final ingot to cool to room temperature under the argon atmosphere before removal.

Phase and Microstructure Characterization

Objective: To identify the crystal structures, phase distribution, and elemental composition of the synthesized alloy.

A. X-Ray Diffraction (XRD)

- **Sample Preparation:** Cut a small section from the as-cast or heat-treated ingot. Prepare a flat, mirror-like surface by grinding with successively finer silicon carbide papers (e.g., 400,

800, 1200, 2400 grit) followed by polishing with diamond suspensions (e.g., 3 μm , 1 μm) or a colloidal silica solution.

- **Data Acquisition:** Mount the polished sample in a powder X-ray diffractometer. Use a common radiation source, such as Cu K α radiation. Scan the sample over a 2θ range (e.g., 20° to 100°) with a slow scan speed (e.g., $2^\circ/\text{min}$) to obtain high-resolution data.
- **Phase Analysis:** Analyze the resulting diffraction pattern using phase identification software. Match the peak positions and intensities to known crystal structures (e.g., FCC, BCC) from crystallographic databases to identify the phases present in the alloy. Calculate lattice parameters from the peak positions.

B. Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS)

- **Sample Preparation:** Use the same polished sample from the XRD preparation. The sample may be lightly etched with a suitable chemical reagent (e.g., a solution of ferric chloride in HCl and ethanol) to reveal grain boundaries and phase morphology.
- **Imaging:** Place the sample in the SEM chamber. Acquire backscattered electron (BSE) images. The contrast in BSE images is sensitive to the average atomic number (Z-contrast), allowing different phases to be distinguished visually.
- **Compositional Analysis:** Use the EDS detector to perform elemental analysis. This can be done via point analysis on specific features, line scans across phase boundaries, or area mapping to visualize the elemental distribution across the microstructure. This confirms the composition of each phase identified in the BSE images.

Visualization of Key Concepts and Workflows

Diagrams created using Graphviz provide a clear visual representation of the logical and experimental processes involved in the study of high-entropy **brass** alloys.

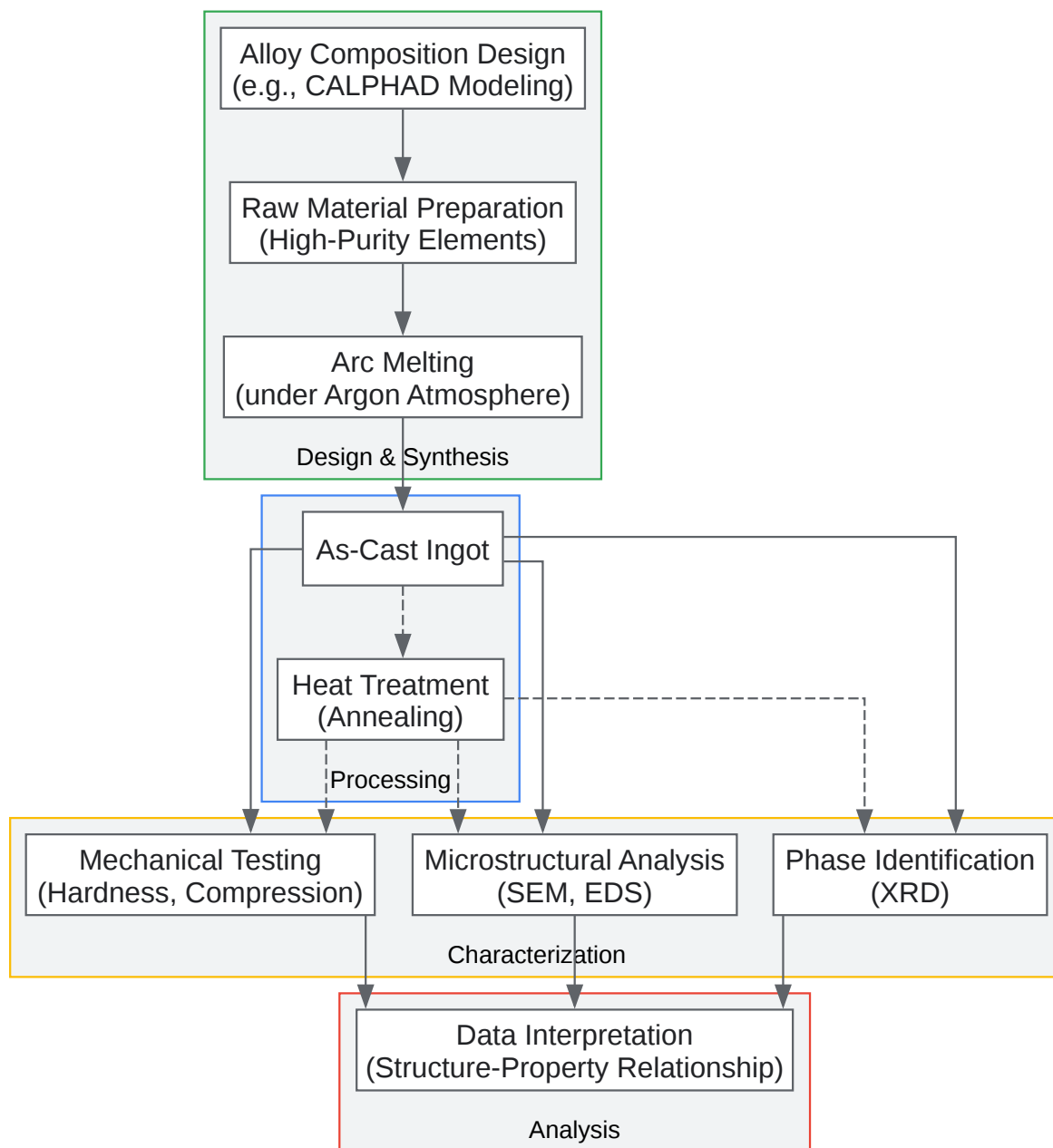


Figure 1: Experimental Workflow for HE Brass Analysis

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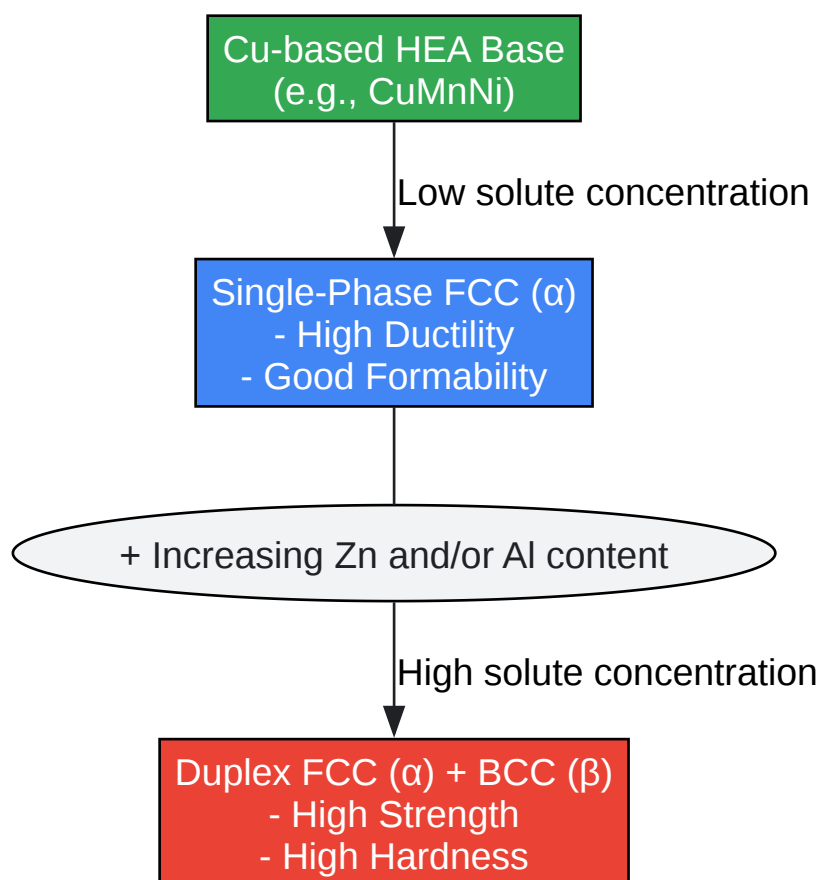


Figure 2: Influence of Composition on Phase Stability

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Conclusion

The phase stability of high-entropy **brass** alloys is a critical determinant of their performance and potential for advanced structural applications. The foundational principle is the transition from a single-phase FCC solid solution to a dual-phase FCC+BCC structure, which is primarily controlled by the concentration of zinc and aluminum equivalents.[4] This transition allows for a tunable balance between ductility and strength. While significant progress has been made in designing alloys with impressive mechanical properties, challenges remain, particularly in overcoming fabrication issues related to the high vapor pressure of zinc. Future research, aided by computational tools like CALPHAD, will continue to expand the compositional landscape, enabling the targeted design of high-entropy **brasses** with tailored properties for specific engineering challenges.

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